

D-Psicose: A Comprehensive Technical Guide to its Discovery and Natural Occurrence

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For Researchers, Scientists, and Drug Development Professionals

Abstract

D-Psicose, also known as D-allulose, is a rare monosaccharide that has garnered significant attention in the scientific community for its potential as a low-calorie sugar substitute with various physiological benefits. This technical guide provides an in-depth overview of the discovery of **D-Psicose**, its natural sources, and the analytical methodologies for its extraction and quantification. Furthermore, it delves into the key signaling pathways through which **D-Psicose** exerts its metabolic effects, offering valuable insights for researchers and professionals in the fields of food science, nutrition, and drug development.

Discovery of D-Psicose: A Historical Perspective

The journey of **D-Psicose** from a scientific curiosity to a promising food ingredient has spanned several decades. Initially identified in the 1940s, its potential was not fully realized until the development of efficient production methods in the late 20th century.

Early Discovery and Identification: **D-Psicose** was first discovered in the 1940s.[1] It was initially known as D-pseudofructose. German chemists H. Ohle and F. Just determined its structure in 1935 and renamed it **D-psicose**. In 1942, F. W. Zerban at the New York Sugar Trade Laboratory and Louis Sattler at Brooklyn College isolated it from commercial cane molasses.[2]





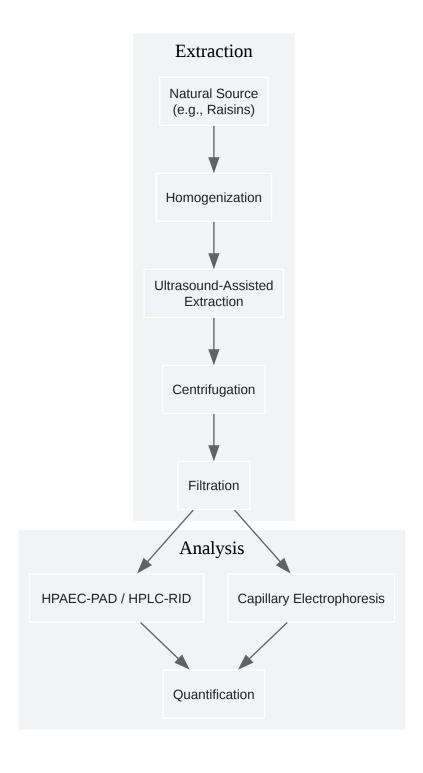


Enzymatic Breakthrough for Mass Production: A significant breakthrough in **D-Psicose**research occurred in 1994 when Ken Izumori at Kagawa University in Japan discovered the
enzyme D-tagatose 3-epimerase.[3] This enzyme could efficiently convert fructose into
allulose, paving the way for the first mass-production method.[3] This discovery was a pivotal
moment, transforming **D-Psicose** from a rare sugar into a viable ingredient for the food
industry.

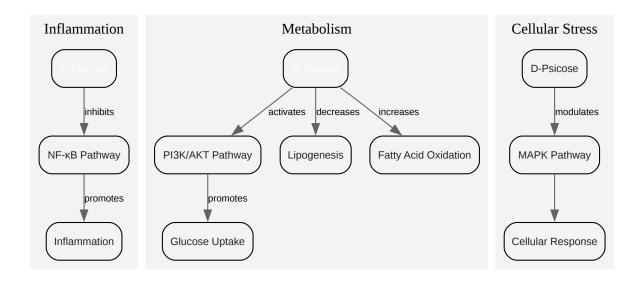
The following diagram illustrates the key milestones in the discovery and development of **D- Psicose**.











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